Application Notes and Protocols for RMC-5552 Dose-Escalation Studies

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Compound of Interest

Compound Name:	*(32-Carbonyl)-RMC-5552*
Cat. No.:	*B8201766*

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Introduction

RMC-5552 is a first-in-class, potent, and selective bi-steric inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).[1][2][3][4] It is designed to overcome the limitations of previous generations of mTOR inhibitors by selectively inhibiting mTORC1 over mTORC2, thereby potentially mitigating mTORC2-mediated side effects such as hyperglycemia.[3][5] RMC-5552 achieves this by interacting with both the orthosteric and allosteric binding sites of mTORC1.[4] This unique mechanism of action leads to the suppression of phosphorylation of key downstream effectors of mTORC1, including the ribosomal protein S6 kinase (S6K) and the eukaryotic translation initiation factor 4E-binding protein 1 (4EBP1).[3][6] By inhibiting 4EBP1 phosphorylation, RMC-5552 restores its tumor suppressor function, leading to the inhibition of protein translation and subsequent apoptosis in cancer cells with hyperactive mTORC1 signaling.[1][2][6]

Preclinical studies have demonstrated the anti-tumor activity of RMC-5552 in various cancer models.[1][2][3] A first-in-human, Phase 1/1b dose-escalation study (NCT04774952) has evaluated the safety, tolerability, and preliminary efficacy of RMC-5552 in patients with

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advanced solid tumors.[3][5][7][8][9][10] These application notes provide a comprehensive overview and detailed protocols for designing and conducting preclinical and early-phase clinical dose-escalation studies of RMC-5552.

Data Presentation

Table 1: Preclinical Anti-Tumor Activity of RMC-5552 in a Xenograft Model

Cell Line	Tumor Type	Animal Model	RMC-5552 Dose (mg/kg, IV weekly)	Tumor Growth Inhibition (%)	Reference
HCC1954	Breast Cancer	Mouse	1	Significant Inhibition	[3]
HCC1954	Breast Cancer	Mouse	3	Stasis	[3]

Table 2: Summary of the Phase 1/1b Dose-Escalation Study of RMC-5552 (NCT04774952)

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Dose Level (mg, IV weekly)	Number of Patients	Most Common Drug-Related Adverse Events (>25%)	Dose-Limiting Toxicities (DLTs)	Preliminary Efficacy
1.6 - 12	14 (as of Jan 2022)	Mucositis/stomatitis (43%), Decreased appetite (29%)	Mucositis/stomatitis at ≥10 mg	1 confirmed Partial Response (PR) in a patient with head and neck cancer (PTEN mutation) at ≥6 mg dose. 3 patients with Stable Disease (SD).
1.6 - 16	57	Mucositis (49%), Nausea (44%), Fatigue (42%)	Not specified in detail, but mucositis was a key toxicity.	Disease control rate of 64%. 1 patient with a complete response.

Mandatory Visualization

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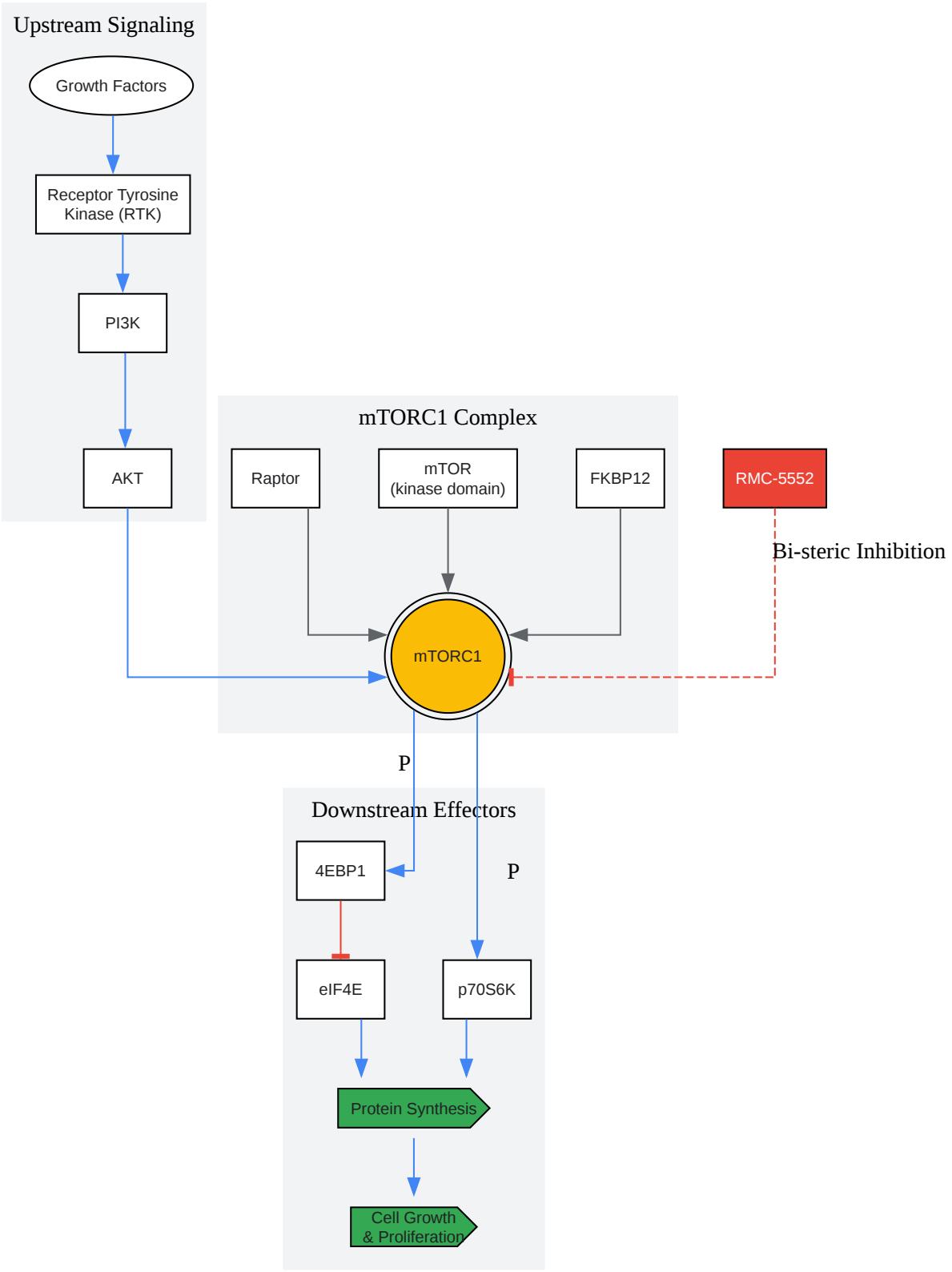

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Caption: RMC-5552 Signaling Pathway.

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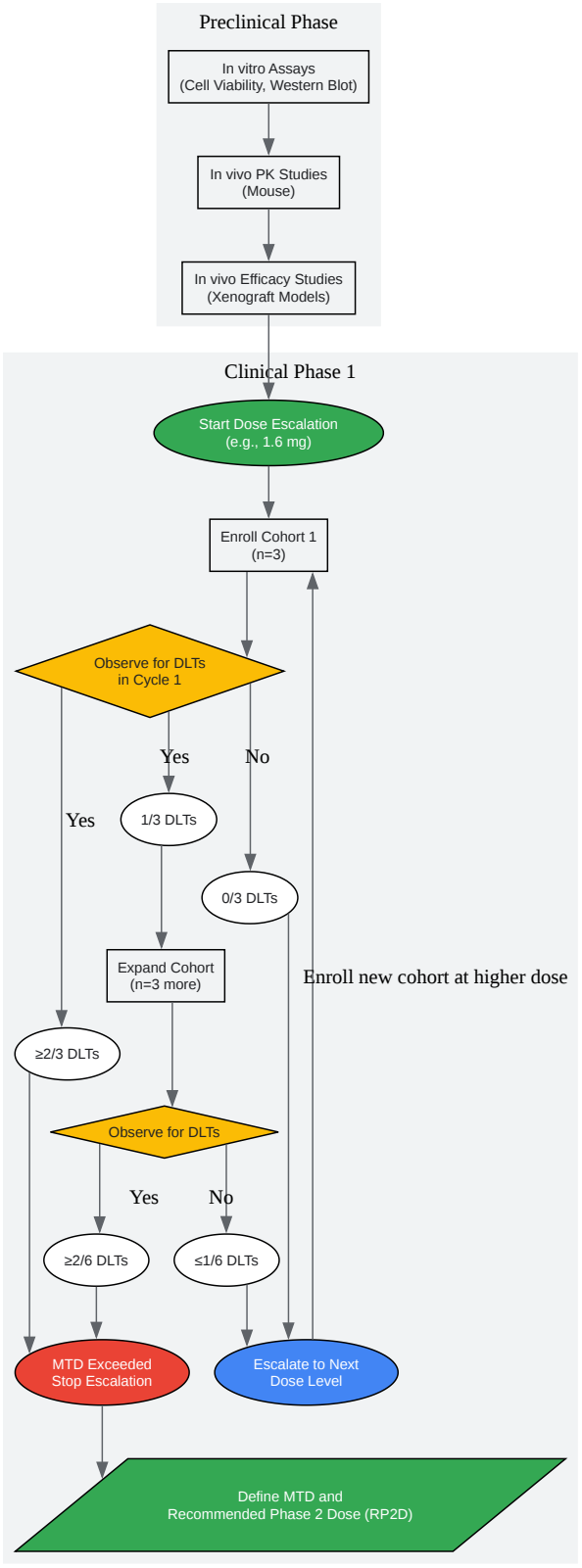

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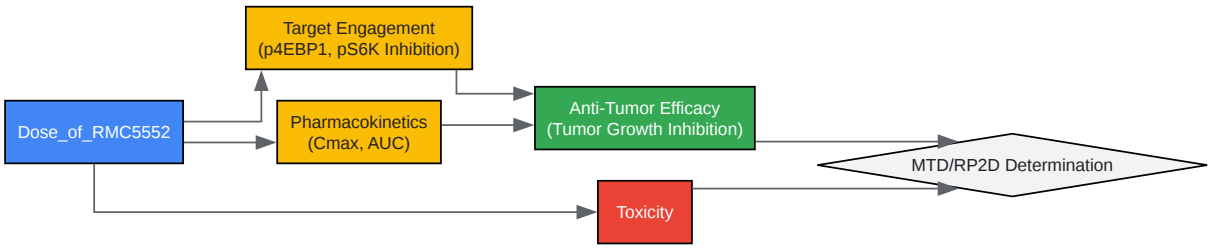

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